

Spectroscopic data for 3-(7-Bromo-3-indolyl)-1-propanamine

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Compound of Interest

Compound Name: 3-(7-Bromo-3-indolyl)-1-propanamine

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An In-depth Technical Guide to the Spectroscopic Characterization of 3-(7-Bromo-3-indolyl)-1-propanamine

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive analysis of the key spectroscopic data for the characterization of **3-(7-Bromo-3-indolyl)-1-propanamine** (CAS: 586335-99-1). The molecule, with the chemical formula $C_{11}H_{13}BrN_2$, possesses a unique structure combining an indole nucleus, a bromine substituent, and a primary amine, making it a compound of interest in medicinal chemistry and drug development.^[1] This document outlines the predicted 1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopic profiles. The interpretation of this data is grounded in fundamental principles and comparison with structurally related molecules. Standardized protocols for data acquisition are also detailed to ensure reproducibility and accuracy in experimental settings.

Molecular Structure and Spectroscopic Overview

The structural features of **3-(7-Bromo-3-indolyl)-1-propanamine** are pivotal in determining its spectroscopic signature. The molecule consists of a bicyclic indole ring system, where a bromine atom is substituted at the 7-position of the benzene ring. A three-carbon propyl amine chain is attached to the 3-position of the pyrrole ring.

The following sections will delve into the specific spectroscopic techniques used to elucidate and confirm this structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the carbon-hydrogen framework of an organic molecule. For **3-(7-Bromo-3-indolyl)-1-propanamine**, both ^1H and ^{13}C NMR are essential for unambiguous structural assignment.

^1H NMR Spectroscopy

Principle: ^1H NMR spectroscopy provides information about the number of different types of protons, their electronic environment, and their connectivity. Chemical shifts (δ) are influenced by shielding and deshielding effects, while spin-spin coupling reveals adjacent protons.

Predicted ^1H NMR Data (500 MHz, DMSO- d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~11.0	br s	1H	NH-1 (Indole)	The indole N-H proton is acidic and often appears as a broad singlet at low field.
~7.6	d	1H	H-4	Aromatic proton ortho to the bromine atom, deshielded.
~7.2	d	1H	H-2	Proton on the pyrrole ring, adjacent to the indole nitrogen.
~7.1	dd	1H	H-6	Aromatic proton meta to the bromine atom.
~7.0	t	1H	H-5	Aromatic proton para to the bromine atom.
~2.8	t	2H	CH ₂ - α	Methylene group adjacent to the indole ring.
~2.7	t	2H	CH ₂ - γ	Methylene group adjacent to the amine group.
~1.8	p	2H	CH ₂ - β	Central methylene group of the propyl chain.

(Variable)	br s	2H	NH ₂	Amine protons are exchangeable and may appear as a broad signal.
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Causality Behind Experimental Choices: The choice of DMSO-d₆ as a solvent is strategic. It is a polar aprotic solvent capable of dissolving the amine and preventing the rapid exchange of the N-H protons with deuterium, thus allowing for their observation.[\[2\]](#)

¹³C NMR Spectroscopy

Principle: ¹³C NMR provides information on the carbon skeleton of the molecule. The chemical shift of each carbon is dependent on its hybridization and electronic environment.

Predicted ¹³C NMR Data (125 MHz, DMSO-d₆):

Chemical Shift (δ , ppm)	Assignment	Rationale
~136.0	C-7a	Quaternary carbon of the indole ring adjacent to the nitrogen.
~128.5	C-3a	Quaternary carbon of the indole ring.
~124.0	C-2	Carbon in the pyrrole ring.
~122.5	C-6	Aromatic carbon.
~120.0	C-4	Aromatic carbon.
~119.0	C-5	Aromatic carbon.
~115.0	C-3	Carbon of the indole ring bearing the propyl chain.
~105.0	C-7	Carbon bearing the bromine atom, shielded by the halogen.
~41.0	C- γ	Carbon adjacent to the amine group.
~33.0	C- β	Central carbon of the propyl chain.
~24.0	C- α	Carbon adjacent to the indole ring.

NMR Data Acquisition Protocol

- Sample Preparation: Dissolve 5-10 mg of **3-(7-Bromo-3-indolyl)-1-propanamine** in approximately 0.7 mL of deuterated solvent (e.g., DMSO- d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

- ¹³C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ¹H NMR.
- Data Processing: Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shifts using the residual solvent peak as an internal standard (DMSO-d₆ at 2.50 ppm for ¹H and 39.52 ppm for ¹³C).[2]

Workflow for NMR Analysis:

Caption: Workflow for NMR sample analysis.

Mass Spectrometry (MS)

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. For **3-(7-Bromo-3-indolyl)-1-propanamine**, MS is crucial for confirming the molecular weight and elemental composition.

Predicted Mass Spectrum Data (Electrospray Ionization, ESI+):

The presence of bromine is a key diagnostic feature in the mass spectrum due to its two stable isotopes, ⁷⁹Br and ⁸¹Br, which have nearly equal natural abundance. This results in a characteristic isotopic pattern for the molecular ion and any bromine-containing fragments.

- Molecular Ion (M⁺): A pair of peaks of approximately equal intensity will be observed at m/z values corresponding to [C₁₁H₁₃⁷⁹BrN₂]⁺ and [C₁₁H₁₃⁸¹BrN₂]⁺.
 - $m/z \approx 252.0$
 - $m/z \approx 254.0$
- [M+H]⁺ Ion: In ESI, the protonated molecule is often observed.
 - $m/z \approx 253.0$
 - $m/z \approx 255.0$
- Key Fragmentation: A common fragmentation pathway for primary amines is the loss of the alkyl chain adjacent to the amine.[3]

Self-Validating System: The observation of the M^+ and $M+2$ peaks with a ~1:1 intensity ratio is a strong confirmation of the presence of a single bromine atom in the molecule.

Mass Spectrometry Data Acquisition Protocol

- **Sample Preparation:** Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Use an ESI mass spectrometer.
- **Data Acquisition:** Infuse the sample solution into the ESI source and acquire the spectrum in positive ion mode.
- **Data Analysis:** Analyze the spectrum for the molecular ion cluster and characteristic fragment ions.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to vibrational transitions of its bonds. It is an excellent tool for identifying the functional groups present.

Predicted IR Data (KBr Pellet or ATR):

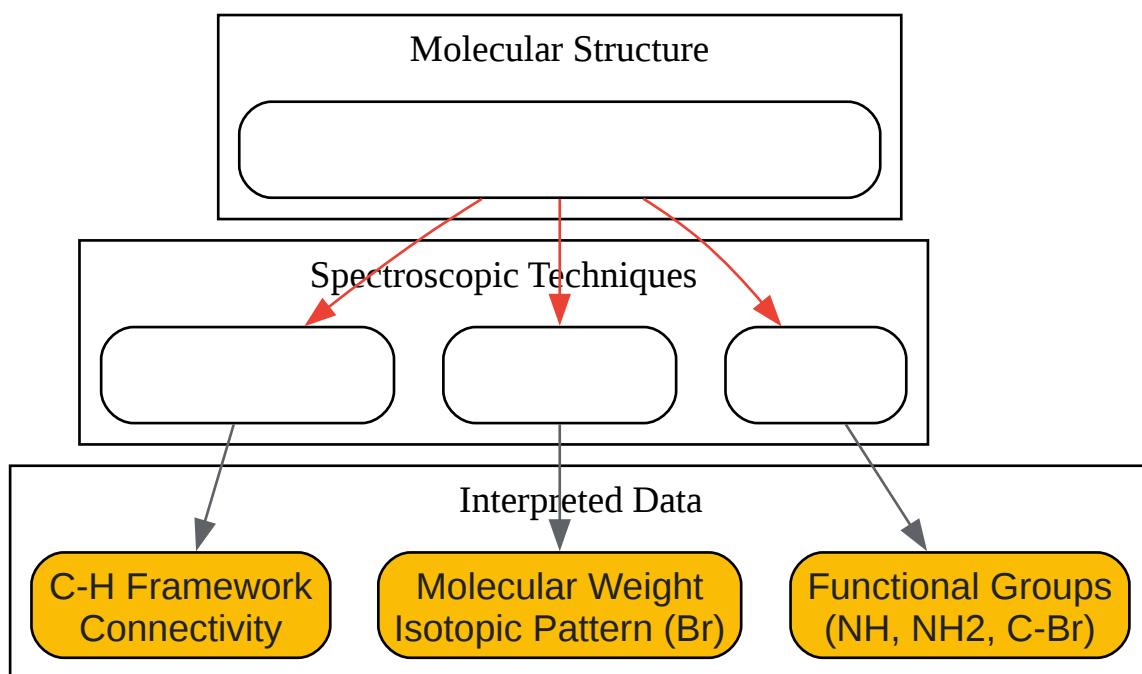
Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
3400-3300	Medium	N-H stretch	Primary Amine (NH ₂)
~3350	Medium, sharp	N-H stretch	Indole (N-H)
3100-3000	Medium	C-H stretch	Aromatic C-H
2950-2850	Medium	C-H stretch	Aliphatic C-H
~1600	Medium	C=C stretch	Aromatic Ring
~1450	Medium	C-N stretch	Amine
~750	Strong	C-H bend	ortho-disubstituted benzene
~550	Medium	C-Br stretch	Alkyl Halide

Causality Behind Experimental Choices: The choice between a KBr pellet and Attenuated Total Reflectance (ATR) depends on the sample amount and physical state. ATR is a modern, rapid technique requiring minimal sample preparation.

IR Spectroscopy Data Acquisition Protocol

- Sample Preparation (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Collect the spectrum over the range of 4000-400 cm⁻¹.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Spectroscopic Data Correlation Diagram:



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Caption: Correlation of structure, techniques, and data.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the characterization of **3-(7-Bromo-3-indolyl)-1-propanamine**. The predicted ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR data collectively offer a unique fingerprint for this molecule. Adherence to the provided protocols will ensure the acquisition of high-quality, reproducible data, which is fundamental for its application in research and development.

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Sources

- 1. 3-(7-Bromo-3-indolyl)-1-propanamine 95% | CAS: 586335-99-1 | AChemBlock [\[achemblock.com\]](#)
- 2. 7-((5-Bromo-1H-indol-3-yl)(4-methoxyphenyl)methyl)-1,3,5-triaza-7-phosphaadamantan-7-ium Tetrafluoroborate [\[mdpi.com\]](#)
- 3. mass spectrum of propylamine fragmentation pattern of m/z m/e ions for analysis and identification of propylamine image diagram doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](#)
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